

Personal protective equipment for handling Ethyl 3-(2-bromophenyl)-3-oxopropanoate

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Compound of Interest

Compound Name:	Ethyl 3-(2-bromophenyl)-3-oxopropanoate
Cat. No.:	B1273624

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Essential Safety and Handling Guide for Ethyl 3-(2-bromophenyl)-3-oxopropanoate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** (CAS No: 50671-05-1). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 3-(2-bromophenyl)-3-oxopropanoate is a chemical that requires careful handling due to its potential health hazards. The available safety information indicates the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

A comprehensive personal protective equipment (PPE) strategy is mandatory to mitigate these risks.

Protection Type	Minimum Requirement	Recommended for High-Risk Operations	Rationale
Eye/Face Protection	ANSI-approved safety goggles with side shields. [2]	Full-face shield worn over safety goggles. [2] [3]	Protects against chemical splashes and airborne particles that can cause serious eye irritation. [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Inspect gloves for degradation or punctures before use. [2] [3] [4]	Double-gloving with appropriate material. Consult glove compatibility charts for extended contact. [2] [3]	Provides a barrier against skin contact to prevent irritation. [3] [4]
Body Protection	Laboratory coat, long pants, and closed-toe/heel shoes. [2]	Flame-resistant lab coat for flammable compounds.	Protects skin from accidental splashes and contamination. [2] [4]
Respiratory Protection	Not generally required when handled in a certified chemical fume hood.	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	Protects against inhalation of vapors or aerosols that may cause respiratory irritation. [5]

Operational Plan: From Receipt to Disposal

Safe handling of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** necessitates strict adherence to the following operational protocols, from the moment the chemical is received to its final

disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the chemical in a cool, dry, and well-ventilated area, away from direct sunlight and heat.[2][6]
- Keep the container tightly sealed to prevent the release of fumes.[2][6]
- Store at room temperature as indicated by the supplier.
- If flammable, store in a designated flammable liquids cabinet.[2]

2. Handling and Use - Experimental Protocol:

All weighing and handling of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** must be conducted within a certified laboratory chemical fume hood to prevent inhalation exposure.[2][4]

- Preparation: Before starting, ensure the fume hood is clean and uncluttered.[3][4] Assemble all necessary equipment, such as a calibrated analytical balance, weighing paper or boat, spatula, and appropriately labeled waste containers.[3] Cover the work surface with absorbent, disposable bench paper.[4]
- Donning PPE: Put on all required personal protective equipment as outlined in the table above, including a lab coat, safety goggles, and chemical-resistant gloves.[2][3]
- Weighing and Transfer: Carefully measure and transfer the liquid compound using appropriate glassware. Handle with care to avoid splashing or generating aerosols.
- Reaction Setup: If preparing a solution, slowly add the compound to the solvent in the reaction vessel within the fume hood.[4] Keep containers sealed when not in use.[6]
- Post-Handling: After use, decontaminate all glassware and the work surface.[2] Remove PPE carefully, avoiding contact with the outer surfaces of the gloves.[2] Wash hands thoroughly with soap and water after handling.[4][6] Do not eat, drink, or smoke in the laboratory.[4]

3. Disposal Plan:

Waste containing **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[3\]](#)

- Waste Segregation: This compound is a halogenated organic compound.[\[7\]](#) As such, all waste streams containing it must be collected separately from non-halogenated waste.[\[7\]\[8\]](#)
 - Liquid Waste: Collect all solutions containing the compound in a designated, clearly labeled, and sealed hazardous waste container for halogenated organic solvents.[\[4\]](#)
 - Solid Waste: Contaminated lab supplies such as pipette tips, gloves, and weighing boats must be collected in a designated solid hazardous waste container.[\[2\]\[3\]](#)
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.[\[3\]](#) The rinsed container can then be disposed of according to institutional guidelines.[\[3\]](#)
- Disposal Method: All hazardous waste must be disposed of through a licensed hazardous waste disposal service.[\[4\]](#) The primary disposal method for halogenated organic compounds is typically high-temperature incineration.[\[4\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[4\]](#)

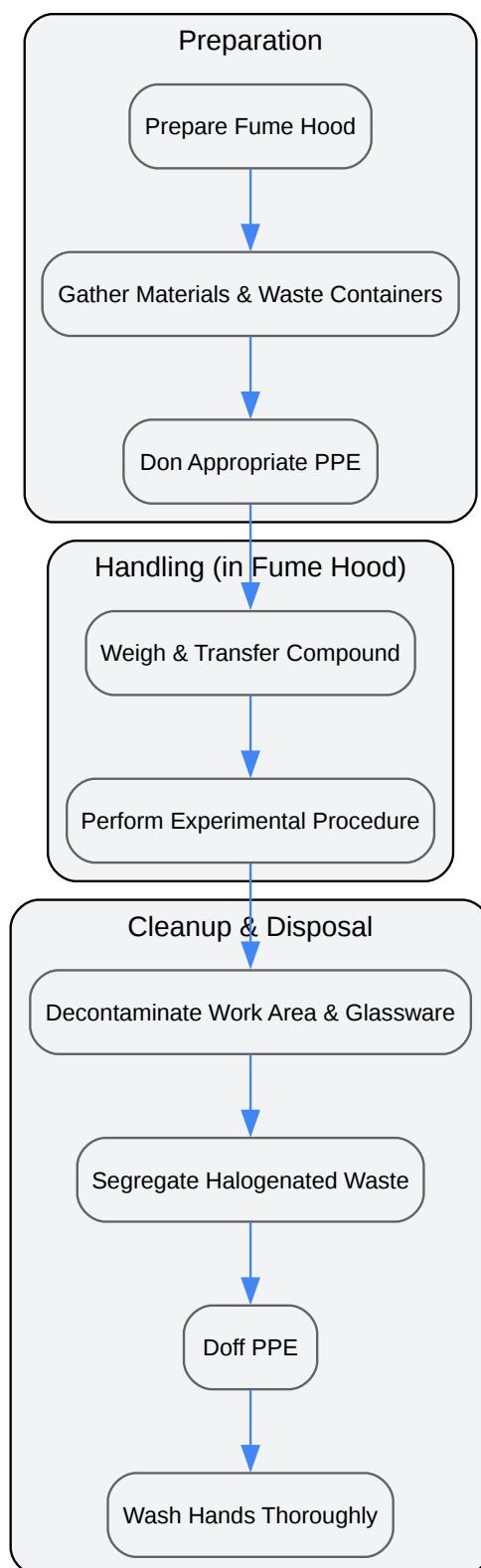
Quantitative Data

The following table summarizes the key physicochemical properties of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** and a related isomer for comparison.

Property	Ethyl 3-(2-bromophenyl)-3-oxopropanoate	Ethyl 3-(4-bromophenyl)-3-oxopropanoate
CAS Number	50671-05-1[9]	26510-95-2[1]
Molecular Formula	C ₁₁ H ₁₁ BrO ₃ [9]	C ₁₁ H ₁₁ BrO ₃ [10]
Molecular Weight	271.11 g/mol [9]	271.11 g/mol [10]
Physical Form	Liquid	Colorless to Yellow Liquid or Solid[1]
Density	1.417 g/mL at 25 °C[9]	1.432 g/mL at 25 °C
Refractive Index	n _{20/D} 1.5545[9]	n _{20/D} 1.5700
Boiling Point	Not readily available	268-269 °C
Flash Point	Not readily available	>230 °F

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** in a laboratory setting.



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Safe Handling Workflow Diagram

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